

Atrazine- $^{13}\text{C}_3,^{15}\text{N}_3$ molecular structure and weight.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Atrazine- $^{13}\text{C}_3,^{15}\text{N}_3$

Cat. No.: B12059230

[Get Quote](#)

An In-depth Technical Guide to Atrazine- $^{13}\text{C}_3,^{15}\text{N}_3$: Molecular Structure and Weight

This guide serves as a technical resource for researchers, scientists, and drug development professionals, providing detailed information on the molecular structure and weight of the isotopically labeled compound Atrazine- $^{13}\text{C}_3,^{15}\text{N}_3$.

Molecular Formula and Composition

Atrazine- $^{13}\text{C}_3,^{15}\text{N}_3$ is a stable isotope-labeled version of Atrazine, a widely studied triazine herbicide. The labeling with Carbon-13 and Nitrogen-15 isotopes makes it a valuable internal standard or tracer in various analytical studies, including mass spectrometry-based methods for environmental and biological monitoring.

The molecular formula for Atrazine- $^{13}\text{C}_3,^{15}\text{N}_3$ is $\text{C}_5^{13}\text{C}_3\text{H}_{14}\text{ClN}_2^{15}\text{N}_3$.^[1] This formula indicates that the molecule is composed of:

- Eight carbon atoms in total, with three of these being the Carbon-13 isotope.
- Fourteen hydrogen atoms.
- One chlorine atom.
- Five nitrogen atoms in total, with three of these being the Nitrogen-15 isotope.

Molecular Weight

The molecular weight of Atrazine- $^{13}\text{C}_3,^{15}\text{N}_3$ is 221.64 g/mol .^{[1][2]} This value is calculated based on the atomic masses of its constituent isotopes. The following table provides a detailed breakdown of the molecular weight calculation.

Element/Isotope	Symbol	Atomic Mass (g/mol)	Atom Count	Subtotal (g/mol)
Carbon-12	^{12}C	12.011	5	60.055
Carbon-13	^{13}C	13.00335	3	39.01005
Hydrogen	H	1.008	14	14.112
Chlorine	Cl	35.45	1	35.45
Nitrogen-14	^{14}N	14.007	2	28.014
Nitrogen-15	^{15}N	15.0001	3	45.0003
Total	221.64135			

Note: Standard atomic weights are used for non-isotopically specified elements. The calculated total may have minor variations from reported values due to rounding of atomic masses.

Molecular Structure

The molecular structure of Atrazine consists of a triazine ring with chloro, ethylamino, and isopropylamino substituents. In Atrazine- $^{13}\text{C}_3,^{15}\text{N}_3$, the three carbon atoms and three nitrogen atoms of the triazine ring are the isotopically labeled ^{13}C and ^{15}N atoms, respectively.

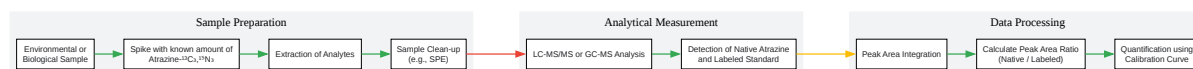
Below is a two-dimensional representation of the molecular structure of Atrazine- $^{13}\text{C}_3,^{15}\text{N}_3$, generated using the Graphviz DOT language.

Molecular structure of Atrazine- $^{13}\text{C}_3,^{15}\text{N}_3$.

Experimental Protocols

The utilization of Atrazine- $^{13}\text{C}_3,^{15}\text{N}_3$ as an internal standard is a common practice in quantitative analytical chemistry, particularly in liquid chromatography-mass spectrometry (LC-MS) and gas

chromatography-mass spectrometry (GC-MS) methods. A general experimental workflow for its use is outlined below.



[Click to download full resolution via product page](#)

Workflow for quantification using a labeled standard.

A typical protocol involves:

- **Sample Preparation:** A known quantity of the Atrazine- $^{13}\text{C}_3$, $^{15}\text{N}_3$ internal standard is added ("spiked") into the unknown sample at the beginning of the preparation process.
- **Extraction:** The analytes, including both the native atrazine and the labeled standard, are extracted from the sample matrix using an appropriate solvent or solid-phase extraction (SPE) technique.
- **Analysis:** The extract is then injected into an LC-MS or GC-MS system. The instrument is set up to monitor specific mass-to-charge (m/z) transitions for both the unlabeled atrazine and the labeled Atrazine- $^{13}\text{C}_3$, $^{15}\text{N}_3$.
- **Quantification:** The concentration of native atrazine in the original sample is determined by comparing the ratio of its chromatographic peak area to that of the known amount of the co-eluting labeled internal standard. This ratio is plotted against a calibration curve prepared with known concentrations of native atrazine and a constant concentration of the internal standard. This method corrects for variations in sample extraction efficiency and instrument response, leading to highly accurate and precise measurements.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Nitrogen - Wikipedia [en.wikipedia.org]
- 2. Carbon-13 - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Atrazine-13C3,15N3 molecular structure and weight.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12059230#atrazine-13c3-15n3-molecular-structure-and-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com